

Essential Safety and Operational Guide for 2-BROMO-2-BUTENE

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-BROMO-2-BUTENE**

Cat. No.: **B089217**

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-BROMO-2-BUTENE** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Hazard Identification and Safety Summary

2-BROMO-2-BUTENE is a highly flammable liquid and vapor that requires careful handling to prevent ignition and exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) While comprehensive toxicological data is not available, it is crucial to minimize direct contact and inhalation.[\[1\]](#)[\[3\]](#)

Key Hazards:

- Physical Hazard: Highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[\[3\]](#)[\[4\]](#) Containers may explode when heated.[\[3\]](#)
- Health Hazards: The chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#) It may be harmful if inhaled, ingested, or absorbed through the skin. Inhalation of high vapor concentrations may cause symptoms like headache, dizziness, tiredness, nausea, and vomiting.[\[3\]](#)

Safety Data Summary:

Property	Value	Citation
CAS Number	3017-71-8; 13294-71-8 (mixture of cis/trans)	[1] [3]
Molecular Formula	C4H7Br	[4]
Molecular Weight	135.00 g/mol	[4]
Appearance	Colorless liquid	[5]
Odor	Odorless / Pleasant	[4] [5]
Relative Density	1.332 g/cm ³ at 25 °C	[1]
Signal Word	Danger	[1] [3]
Hazard Statements	H225: Highly flammable liquid and vapour.	[1] [6]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces.	[1] [6]
P280: Wear protective gloves/protective clothing/eye protection/face protection.		[4] [6]
P403+P235: Store in a well- ventilated place. Keep cool.		[6] [7]
P501: Dispose of contents/container to an approved waste disposal plant.		[6] [7]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **2-BROMO-2-BUTENE**.

PPE Category	Item	Specifications and Recommendations	Citation
Eye and Face Protection	Safety goggles and/or face shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn over goggles when there is a risk of splashing.	[1] [2] [6]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected for tears or punctures before use and changed immediately if contaminated. Dispose of contaminated gloves after use.	[1] [2] [6]
Body Protection	Laboratory coat, impervious clothing, flame-retardant antistatic protective clothing	A flame-resistant lab coat should be worn and fully buttoned. For larger quantities or increased risk of splashing, impervious and flame-retardant clothing is necessary.	[1] [6]
Respiratory Protection	Respirator (if necessary)	Work should be conducted in a well-ventilated area, preferably within a	[6]

chemical fume hood.

If ventilation is insufficient, a NIOSH-approved respirator should be used.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **2-BROMO-2-BUTENE**.

Preparation:

- Ensure a safety shower and eyewash station are readily accessible and operational.
- Verify that the chemical fume hood is functioning correctly.
- Assemble and inspect all necessary PPE as detailed in the table above.
- Have appropriate spill cleanup materials (e.g., inert absorbent material like sand or vermiculite, and a spark-proof scoop) readily available.[\[6\]](#)
- Ensure all ignition sources (open flames, hot plates, spark-producing equipment) are removed from the work area.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)[\[4\]](#)[\[6\]](#)

Handling:

- Conduct all manipulations of **2-BROMO-2-BUTENE** within a chemical fume hood to minimize inhalation of vapors.[\[1\]](#)
- Use non-sparking tools for all transfers and manipulations.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)

- Wash hands thoroughly with soap and water after handling and before breaks.[1][2]

Storage:

- Store the container in a cool, dry, and well-ventilated area.[3][4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[3]
- Refrigeration may be required for long-term storage.[3]

Emergency Procedures

In Case of Exposure:

Exposure Route	First-Aid Measures	Citation
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.	[3][4]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.	[2][3][6]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[2][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[2][3]

In Case of a Spill:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[2][6]
- Ensure adequate ventilation.[2][6]
- Wearing appropriate PPE, contain the spillage using an inert, non-combustible absorbent material (e.g., sand, vermiculite).[6]
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[6]
- Do not let the product enter drains.[1][2]

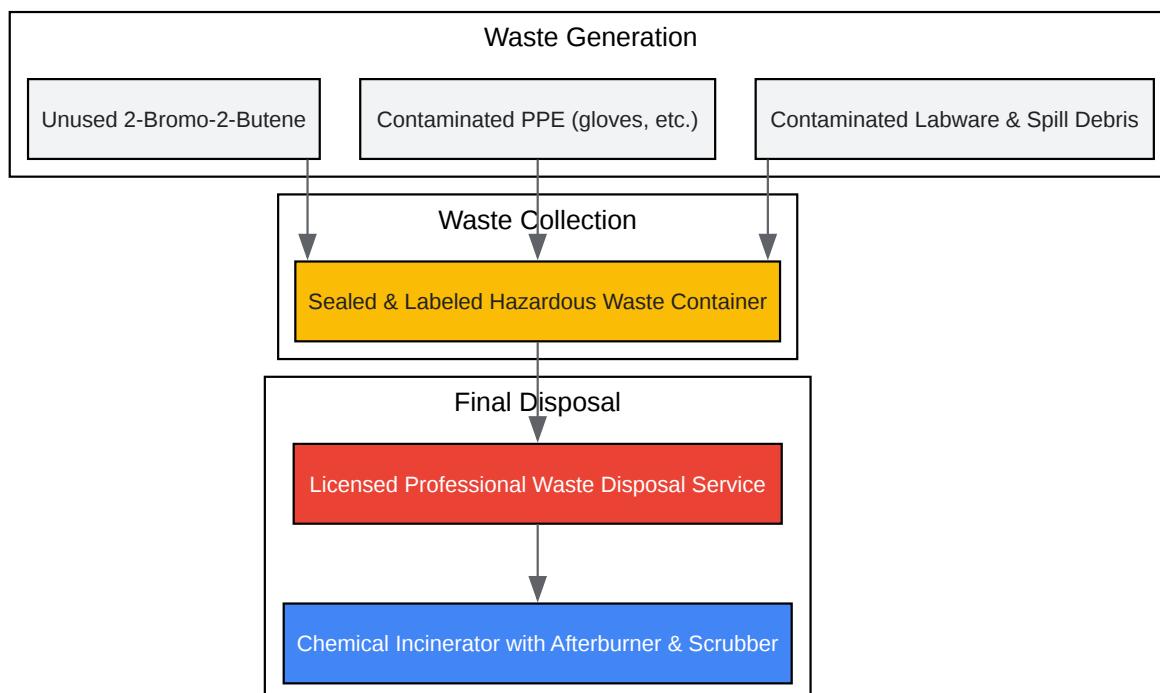
In Case of Fire:

- Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish the fire.[2][3]
[4] Water spray may be ineffective but can be used to cool unopened containers.[1][2]
- Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][2]

Disposal Plan

Proper disposal of **2-BROMO-2-BUTENE** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Pathway:



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Caption: Waste segregation and disposal pathway for **2-BROMO-2-BUTENE**.

Protocol:

- Solid Waste: Any unused **2-BROMO-2-BUTENE**, as well as contaminated items like gloves, weigh boats, and paper towels, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **2-BROMO-2-BUTENE** should be collected in a separate, sealed, and labeled hazardous waste container.
- Disposal: Contact a licensed professional waste disposal service to dispose of this material. [1] Offer surplus and non-recyclable solutions to a licensed disposal company.[2] Burning in a chemical incinerator equipped with an afterburner and scrubber is a potential disposal method.[2]
- Contaminated Packaging: Dispose of as unused product.[1]

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